

An In-depth Technical Guide to 2-(2-Cyanophenoxy)acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Cyanophenoxy)acetic acid

CAS No.: 6574-95-4

Cat. No.: B1363870

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Cyanophenoxy)acetic acid, a bifunctional organic molecule, holds a significant position in modern synthetic chemistry and drug discovery. Its structure, incorporating a reactive carboxylic acid moiety and a cyano-substituted aromatic ring, makes it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its chemical identity, synthesis, applications, and analytical methodologies, tailored for professionals in the chemical and pharmaceutical sciences.

Core Compound Identification

- IUPAC Name: **2-(2-Cyanophenoxy)acetic acid**
- CAS Number: 6574-95-4
- Molecular Formula: $C_9H_7NO_3$

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-(2-Cyanophenoxy)acetic acid** is fundamental for its application in research and development.

Property	Value	Source
Molecular Weight	177.16 g/mol	PubChem
Monoisotopic Mass	177.04259 Da	PubChem.[1]
Predicted XlogP	1.1	PubChem.[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	3	PubChem
Exact Mass	177.042593 g/mol	PubChem
Appearance	White to off-white crystalline powder	(Inferred from typical small organic acids)
Solubility	Soluble in many organic solvents like methanol, ethanol, and acetone. Limited solubility in water.	(General chemical knowledge)

Synthesis of 2-(2-Cyanophenoxy)acetic acid

The synthesis of **2-(2-Cyanophenoxy)acetic acid** is typically achieved through a Williamson ether synthesis. This well-established reaction involves the nucleophilic substitution of a haloacetate by a phenoxide.

Reaction Scheme

The general reaction involves the deprotonation of 2-cyanophenol (salicylonitrile) to form the corresponding phenoxide, which then reacts with an alkali salt of a haloacetic acid, such as sodium chloroacetate.

Experimental Protocol: A Representative Synthesis

The following protocol outlines a standard laboratory procedure for the synthesis of **2-(2-Cyanophenoxy)acetic acid**.

Materials:

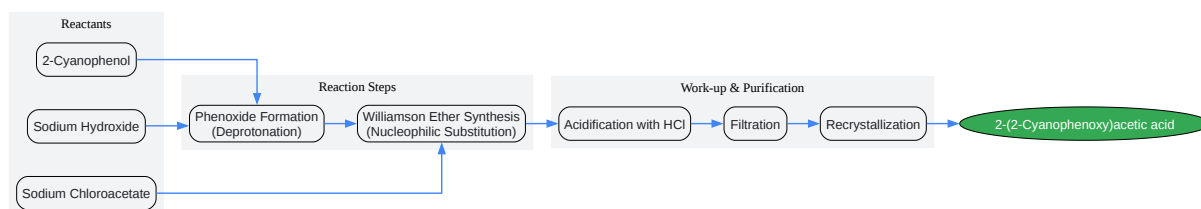
- 2-Cyanophenol (Salicylonitrile)
- Sodium hydroxide (NaOH)
- Sodium chloroacetate
- Water
- Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Formation of the Phenoxide:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-cyanophenol in an aqueous solution of sodium hydroxide. The reaction is typically stirred at room temperature to ensure complete formation of the sodium 2-cyanophenoxide.
- **Nucleophilic Substitution:** To the phenoxide solution, add an aqueous solution of sodium chloroacetate. The reaction mixture is then heated to reflux for several hours to drive the substitution reaction to completion.
- **Work-up and Acidification:** After cooling to room temperature, the reaction mixture is transferred to a separatory funnel. The aqueous layer is washed with an organic solvent like ethyl acetate to remove any unreacted 2-cyanophenol. The aqueous layer is then acidified with concentrated hydrochloric acid to a pH of approximately 2. This protonates the carboxylate to form the desired **2-(2-Cyanophenoxy)acetic acid**, which will precipitate out of the solution.

- **Isolation and Purification:** The precipitated solid is collected by vacuum filtration and washed with cold water to remove any inorganic salts. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.
- **Drying:** The purified product is dried in a vacuum oven to remove any residual solvent.

Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **2-(2-Cyanophenoxy)acetic acid**.

Applications in Drug Discovery and Agrochemicals

2-(2-Cyanophenoxy)acetic acid serves as a crucial intermediate in the synthesis of various biologically active molecules.

Key Intermediate in Azoxystrobin Synthesis

The most prominent application of **2-(2-Cyanophenoxy)acetic acid** is as a precursor in the industrial synthesis of Azoxystrobin. Azoxystrobin is a broad-spectrum strobilurin fungicide with significant commercial importance in agriculture. It functions by inhibiting mitochondrial

respiration in fungi, thereby preventing their growth and proliferation. The synthesis of Azoxystrobin involves the coupling of **2-(2-Cyanophenoxy)acetic acid** derivatives with other key intermediates.

Scaffold for Novel Therapeutics

The phenoxyacetic acid scaffold is a "privileged structure" in medicinal chemistry, known to interact with a variety of biological targets. While specific biological activities for **2-(2-Cyanophenoxy)acetic acid** are not extensively reported in public literature, its structural motifs suggest potential for exploration in several areas:

- **Anti-inflammatory Agents:** Aryl acetic acid derivatives are a well-known class of non-steroidal anti-inflammatory drugs (NSAIDs). The development of mutual prodrugs of NSAIDs with other therapeutic agents is an active area of research to enhance efficacy and reduce side effects.[\[2\]](#)
- **Enzyme Inhibitors:** The structural features of **2-(2-Cyanophenoxy)acetic acid** could be exploited for the design of enzyme inhibitors. For instance, related phenylacetic acid derivatives have been investigated as inhibitors of enzymes like ERK, which are implicated in cancer and autoimmune diseases.[\[3\]](#)
- **Antimicrobial Agents:** Phenoxyacetic acid derivatives have shown promise as antimicrobial agents, with the potential to disrupt microbial cell membranes or interfere with essential metabolic pathways.[\[4\]](#)

The presence of the cyano group offers a site for further chemical modification, allowing for the generation of diverse libraries of compounds for high-throughput screening in drug discovery programs.

Analytical Methodologies

The purity and identity of **2-(2-Cyanophenoxy)acetic acid** are critical for its use in synthesis and research. Several chromatographic techniques are suitable for its analysis.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a robust method for the analysis of **2-(2-Cyanophenoxy)acetic acid**.

Typical HPLC Conditions:

- Column: C18 stationary phase (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient or isocratic mixture of an aqueous acidic buffer (e.g., 0.1% acetic acid or formic acid in water) and an organic solvent like acetonitrile or methanol. The acidic mobile phase ensures that the carboxylic acid is in its protonated form, leading to better retention and peak shape.
- Detection: UV detection at a wavelength where the aromatic ring shows strong absorbance (typically around 220-280 nm).
- Sample Preparation: The sample should be dissolved in the mobile phase or a compatible solvent.

Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, the carboxylic acid group of **2-(2-Cyanophenoxy)acetic acid** needs to be derivatized to increase its volatility. Esterification to its methyl or ethyl ester is a common derivatization strategy.

General Derivatization and GC-MS Protocol:

- Derivatization: The sample is treated with an esterifying agent (e.g., methanol with a catalytic amount of acid, or diazomethane) to convert the carboxylic acid to its corresponding ester.
- Injection: The derivatized sample is injected into the GC.
- Separation: A non-polar capillary column (e.g., DB-5ms) is typically used for separation.
- Detection: The separated components are detected by a mass spectrometer, which provides both qualitative (mass spectrum) and quantitative (peak area) information.

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling **2-(2-Cyanophenoxy)acetic acid**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[5\]](#)[\[6\]](#)
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.[\[5\]](#)[\[6\]](#)
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[\[6\]](#) Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations.[\[7\]](#)

Conclusion

2-(2-Cyanophenoxy)acetic acid is a valuable and versatile chemical intermediate with established importance in the agrochemical industry and significant potential in drug discovery. A comprehensive understanding of its synthesis, properties, and analytical methods is essential for researchers and scientists working in these fields. The information provided in this guide serves as a foundational resource to support further innovation and application of this important molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(2-Cyanophenoxy)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1363870/docs#an-in-depth-technical-guide-to-2-2-cyanophenoxy-acetic-acid>]

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